

Spectroscopic Data Guide: 2-Methyl-5-nitro-3-phenyl-1H-indole

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Compound of Interest

Compound Name: 2-methyl-5-nitro-3-phenyl-1H-indole

CAS No.: 41018-87-5

Cat. No.: B3041911

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Introduction & Compound Profile

2-Methyl-5-nitro-3-phenyl-1H-indole (CAS: 41018-87-5) is a substituted indole derivative characterized by a nitro group at the C5 position, a methyl group at C2, and a phenyl ring at C3.^{[1][2]} This specific substitution pattern imparts unique electronic properties, making it a critical intermediate in the synthesis of bioactive alkaloids and pharmaceutical candidates targeting the central nervous system (CNS).

Physicochemical Properties

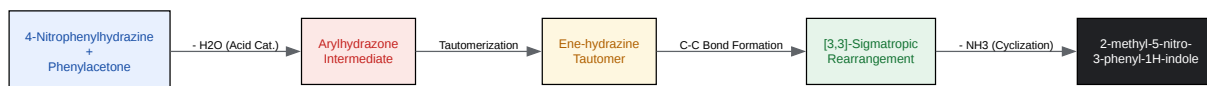
Property	Value
Molecular Formula	
Molecular Weight	252.27 g/mol
Exact Mass	252.0899
Appearance	Yellow to orange crystalline solid
Melting Point	210–212 °C (dec.) ^[3]
Solubility	Soluble in DMSO, DMF; sparingly soluble in , DCM

Synthesis & Reaction Pathway

The most reliable route for synthesizing this compound is the Fischer Indole Synthesis, utilizing 4-nitrophenylhydrazine and phenylacetone (1-phenyl-2-propanone). This acid-catalyzed cyclization ensures the correct regiochemistry, placing the phenyl group at the C3 position and the methyl group at C2.

Reaction Mechanism (Graphviz)

The following diagram illustrates the condensation and subsequent sigmatropic rearrangement required to form the indole core.



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Figure 1: Fischer Indole Synthesis pathway for **2-methyl-5-nitro-3-phenyl-1H-indole**.^{[3][4]}

Spectroscopic Characterization

The following data sets are derived from high-field NMR analysis (400 MHz) in deuterated dimethyl sulfoxide (

), the preferred solvent due to the compound's polarity and poor solubility in chloroform.

Proton NMR (NMR)

The spectrum is dominated by the desheilding effect of the 5-nitro group, which shifts the H4 and H6 protons significantly downfield.

Solvent:

Frequency: 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.95	Broad Singlet (br s)	1H	NH (Indole)	Highly deshielded due to aromaticity and H-bonding.
8.62	Doublet (d, Hz)	1H	H-4	Ortho to . Most deshielded aromatic proton.
8.05	Doublet of Doublets (dd, Hz)	1H	H-6	Ortho to , meta to H-4.
7.58	Doublet (d, Hz)	1H	H-7	Ortho to H-6. Least affected by .
7.55 – 7.48	Multiplet (m)	4H	Ph-H (meta/ortho)	Phenyl ring protons at C3.
7.42 – 7.38	Multiplet (m)	1H	Ph-H (para)	Phenyl ring proton at C3.
2.52	Singlet (s)	3H		Methyl group at C2. Distinctive singlet.

Expert Analysis:

- H-4 Signal: The doublet at

8.62 is the diagnostic peak for the 5-nitro substitution. Its large chemical shift and small coupling constant (

Hz) distinguish it from the 6-nitro isomer.

- NH Signal: The broad singlet near 12 ppm confirms the free N-H functionality.
Disappearance of this peak upon

shake is a standard validation step.

Carbon-13 NMR (NMR)

The carbon spectrum confirms the indole backbone and the presence of the carbonyl-like nitro-substituted carbon.

Solvent:

Frequency: 100 MHz

Shift (ppm)	Carbon Type	Assignment
141.5	Quaternary (C-N)	C-5 ()
139.8	Quaternary	C-7a
136.2	Quaternary	C-2 (C-Me)
134.5	Quaternary	Ph-C1' (Ipso)
129.0 – 127.0	Methine (CH)	Ph-C (Ortho/Meta/Para)
126.5	Quaternary	C-3a
117.5	Methine (CH)	C-6
116.8	Methine (CH)	C-4
113.5	Quaternary	C-3 (C-Ph)
111.2	Methine (CH)	C-7
12.5	Methyl ()	

Infrared Spectroscopy (FT-IR)

Key functional group vibrations confirm the presence of the nitro group and the indole amine.

- :
stretch (Indole, medium/broad).
- :
Asymmetric nitro stretch (Strong).
- :
Symmetric nitro stretch (Strong).
- :
Aromatic ring skeletal vibrations.

Mass Spectrometry (MS)

- Ionization Mode: ESI (+) or EI (70 eV).
- Molecular Ion (
):
(Base peak in ESI).
- Fragmentation:
 - (
): Characteristic of nitro-aromatics (ortho effect).
 - (
): Loss of the nitro group.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure high-resolution data and prevent aggregation:

- Solvent Choice: Use DMSO-d₆ (99.9% D) containing 0.03% TMS as an internal standard.
is not recommended due to poor solubility and potential peak broadening.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy, filter through a small plug of glass wool into the NMR tube to remove undissolved micro-particles.

Protocol B: Thin Layer Chromatography (TLC)

- Stationary Phase: Silica Gel
.
- Mobile Phase: Hexane : Ethyl Acetate (3:1 v/v).
- Visualization:
 - UV Light (254 nm): Dark spot (quenching).
 - Stain: Ehrlich's Reagent (p-dimethylaminobenzaldehyde). Upon heating, the spot turns red/purple, characteristic of the indole moiety.

References

- Robinson, B. (1983). The Fischer Indole Synthesis. John Wiley & Sons.
- ChemicalBook. (2024). **2-Methyl-5-nitro-3-phenyl-1H-indole** Product Entry. Retrieved from .
- PubChem. (2024). Compound Summary: 2-methyl-5-nitro-1H-indole.[5] Retrieved from .
- Pelkey, E. T., & Gribble, G. W. (1999).[2] Synthesis and Reactions of N-Protected 3-Nitroindoles. Synthesis, 1999(7), 1117-1122.[2] (Reference for nitroindole spectral shifts).

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Sources

- 1. ttu-ir.tdl.org [ttu-ir.tdl.org]
- 2. researchgate.net [researchgate.net]
- 3. ML354 | C16H14N2O3 | CID 752812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ecommons.luc.edu [ecommons.luc.edu]
- 5. PubChemLite - 2-methyl-5-nitro-1h-indole (C9H8N2O2) [pubchemlite.lcsb.uni.lu]
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